

Application Note: Quantification of Brompheniramine Impurities Using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Dimetane*
Cat. No.: *B15701094*

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Introduction

Brompheniramine is an antihistamine of the propylamine class, widely used for the symptomatic relief of common cold and allergic conditions.^[1] The purity of active pharmaceutical ingredients (APIs) is a critical attribute that directly impacts the safety and efficacy of the final drug product. Regulatory bodies like the International Council for Harmonisation (ICH) mandate the identification and quantification of impurities in APIs and formulated drug products.

This application note provides a detailed protocol for the quantification of brompheniramine impurities using a robust and validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method. The methodology outlined is designed to be specific, linear, accurate, and precise, making it suitable for quality control testing during drug development and manufacturing.

Experimental Protocols

This section details the necessary materials, equipment, and step-by-step procedures for the analysis of brompheniramine and its impurities.

Materials and Reagents

- Brompheniramine Maleate Reference Standard
- (4-Bromophenyl){Pyridine-2-yl} Acetonitrile (BPPA) Impurity Standard[2]
- Acetonitrile (HPLC Grade)
- Potassium Dihydrogen Phosphate (AR Grade)
- Orthophosphoric Acid (AR Grade)
- Water (HPLC Grade)

Equipment

- High-Performance Liquid Chromatography (HPLC) system equipped with a PDA or UV detector.
- C18 reverse-phase HPLC column (e.g., 150 x 4.6 mm, 5 µm particle size).[2]
- Analytical balance
- pH meter
- Sonicator
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)

Preparation of Solutions

Mobile Phase Preparation (Example): Prepare a buffer solution of 10mM Potassium Dihydrogen Phosphate and adjust the pH to 3.0 using orthophosphoric acid. The mobile phase

can be run in a gradient mode. For example, a gradient could be established with Mobile Phase A (Buffer) and Mobile Phase B (Acetonitrile).[3]

Standard Solution Preparation:

- Brompheniramine Standard Stock Solution (1000 µg/mL): Accurately weigh and dissolve 25 mg of Brompheniramine Maleate Reference Standard in 25 mL of mobile phase.
- Impurity Standard Stock Solution (100 µg/mL): Accurately weigh and dissolve 2.5 mg of BPPA Impurity Standard in 25 mL of mobile phase.[2]
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solutions with the mobile phase to construct a calibration curve (e.g., LOQ to 150% of the specification limit).

Sample Preparation: Accurately weigh and dissolve a suitable amount of the brompheniramine maleate API sample in the mobile phase to achieve a final concentration of approximately 10 mg/mL.[2] Sonicate to dissolve and filter through a 0.45 µm syringe filter before injection.

Chromatographic Conditions

The following chromatographic conditions have been shown to be effective for the separation of brompheniramine and its impurities.[2][3]

Parameter	Condition
Column	C18, 150 x 4.6 mm, 5 μ m
Mobile Phase A	10mM Potassium Dihydrogen Phosphate, pH 3.0
Mobile Phase B	Acetonitrile
Gradient	Time (min)
0.01	
20.00	
30.00	
35.00	
40.00	
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 μ L
Detection Wavelength	260 nm

Data Presentation: Method Validation Summary

The described HPLC method should be validated in accordance with ICH guidelines to ensure its suitability for its intended purpose. The following tables summarize typical acceptance criteria and representative data for key validation parameters.

Linearity

Analyte	Concentration Range	Correlation Coefficient (r^2)
Brompheniramine	LOQ - 150%	≥ 0.99
Impurity A	LOQ - 150%	≥ 0.99
Impurity B	LOQ - 150%	≥ 0.99
Impurity C	LOQ - 150%	≥ 0.99

Data adapted from a study on impurity profiling of a multi-component syrup containing Brompheniramine.[3]

Accuracy (Recovery)

Impurity	Spiking Level	Mean Recovery (%)	% RSD
BPPA	LOQ	98.6	< 2.0
50%	103.0	< 2.0	
100%	104.0	< 2.0	
150%	104.1	< 2.0	

Data based on the quantification of (4-Bromophenyl){Pyridine-2-yl} Acetonitrile impurity.[2]

Precision

Parameter	Analyte	% RSD
System Precision	BPPA (n=6 injections)	< 2.0
Method Precision	BPPA (n=6 preparations)	< 2.0

The relative standard deviation (RSD) of the peak areas confirms the precision of the method.
[2]

Limit of Detection (LOD) and Limit of Quantification (LOQ)

Analyte	LOD (ppm)	LOQ (ppm)
BPPA	0.126	0.266

LOD and LOQ values for the process impurity (4-Bromophenyl){Pyridine-2-yl} Acetonitrile.[2]

Visualizations

The following diagrams illustrate the experimental workflow for the quantification of brompheniramine impurities.



Caption: Workflow for HPLC analysis of brompheniramine impurities.

Conclusion

The HPLC method detailed in this application note provides a reliable and robust approach for the quantification of impurities in brompheniramine API and pharmaceutical formulations. The method is specific, sensitive, accurate, and precise, adhering to the validation requirements of the ICH. This protocol can be readily implemented in a quality control laboratory for routine analysis and stability studies, ensuring the quality and safety of brompheniramine-containing products.

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